# An In-depth Technical Guide to Tributyltin Deuteride: Properties, Applications, and Experimental Protocols

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Tri-n-butyltin deuteride* |
| *CAS No.:* | *6180-99-0* |
| *Cat. No.:* | *B022777* |

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This guide provides a comprehensive overview of the physical and chemical properties of tributyltin deuteride ($(C_4H_9)_3SnD$), a significant reagent in modern organic synthesis and mechanistic studies. It is intended for researchers, scientists, and drug development professionals who utilize deuterium-labeled compounds and radical chemistry in their work. This document moves beyond a simple recitation of facts to offer field-proven insights into the causality behind experimental choices and to provide self-validating protocols.

## Introduction: The Significance of Tributyltin Deuteride

Tributyltin deuteride is a deuterated analogue of tributyltin hydride, a versatile reagent in organic chemistry.[1][2] Its primary utility lies in its function as a deuterium atom donor in radical chain reactions.[1] This property allows for the specific and efficient incorporation of deuterium into organic molecules, a critical process for several applications[1]:

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- Mechanistic Elucidation: Deuterium labeling serves as a powerful tool for tracking reaction pathways and understanding reaction mechanisms. By replacing a hydrogen atom with deuterium, researchers can follow the label in the products using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry.[1]

- Pharmaceutical Development: The introduction of deuterium can alter the metabolic profile of a drug candidate, a strategy known as the "deuterium effect." This can lead to improved pharmacokinetic properties, such as a longer half-life, by slowing down metabolic processes that involve C-H bond cleavage.

- Advanced Synthesis: It is a key reagent for the reduction of various functional groups, including organic halides, nitro compounds, and xanthates, with the concomitant introduction of a deuterium atom.[1][3]

## Physical and Spectroscopic Properties

Tributyltin deuteride is a colorless to pale yellow oil that is sensitive to air and moisture, necessitating handling under an inert atmosphere and storage at refrigerated temperatures (+4°C).[1][4][5] Its key physical properties are summarized in the table below.

| Property | Value | Source |
|---|---|---|
| CAS Number | 6180-99-0 | [1][4][5] |
| Molecular Formula | $C_{12}H_{27}DSn$ | [5] |
| Molecular Weight | 292.07 g/mol | [4][5][6] |
| Density | 1.082 g/mL at 25 °C | [1][4][5] |
| Boiling Point | 65 °C at 0.6 mmHg | [4][5] |
| Refractive Index ($n_{20}$/D) | 1.472 | [4][5] |
| Flash Point | 40 °C (104 °F) | [1][4][5] |

## Spectroscopic Characterization

Spectroscopic analysis is crucial for verifying the purity and isotopic incorporation of tributyltin deuteride.

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- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^{1}H$ NMR: The proton NMR spectrum is primarily used to confirm the integrity of the butyl groups and the absence of the corresponding hydride (Sn-H) signal, which typically appears around 4.7 ppm.[1]
  - $^{2}H$ NMR: Deuterium NMR provides direct evidence of the deuterium atom attached to the tin. A characteristic signal confirms the successful synthesis and allows for the quantification of deuterium incorporation.[1]
  - $^{119}Sn$ NMR: Tin-119 NMR offers direct insight into the chemical environment of the tin nucleus. The chemical shift for tributyltin hydride is reported to be around -93 ppm, and a similar shift is expected for the deuteride. The $^{1}J(^{119}Sn-^{2}H)$ coupling constant provides further structural confirmation.[1]
- Infrared (IR) Spectroscopy: The substitution of hydrogen with deuterium leads to a significant shift in the vibrational frequency of the Sn-H bond. The strong ν(Sn-H) stretching band in tributyltin hydride appears around 1814 $cm^{-1}$.[2] Due to the increased reduced mass, the corresponding ν(Sn-D) stretch in tributyltin deuteride is expected at a lower frequency, predictable by the harmonic oscillator model.[1]

# Chemical Properties and Reactivity

The reactivity of tributyltin deuteride is dominated by the relative weakness of the tin-deuterium (Sn-D) bond. This bond can undergo homolytic cleavage to generate a tributyltin radical ($(n\text{-}Bu)_3Sn•$) and a deuterium atom (D•).[1] This process is the cornerstone of its application in radical chemistry.

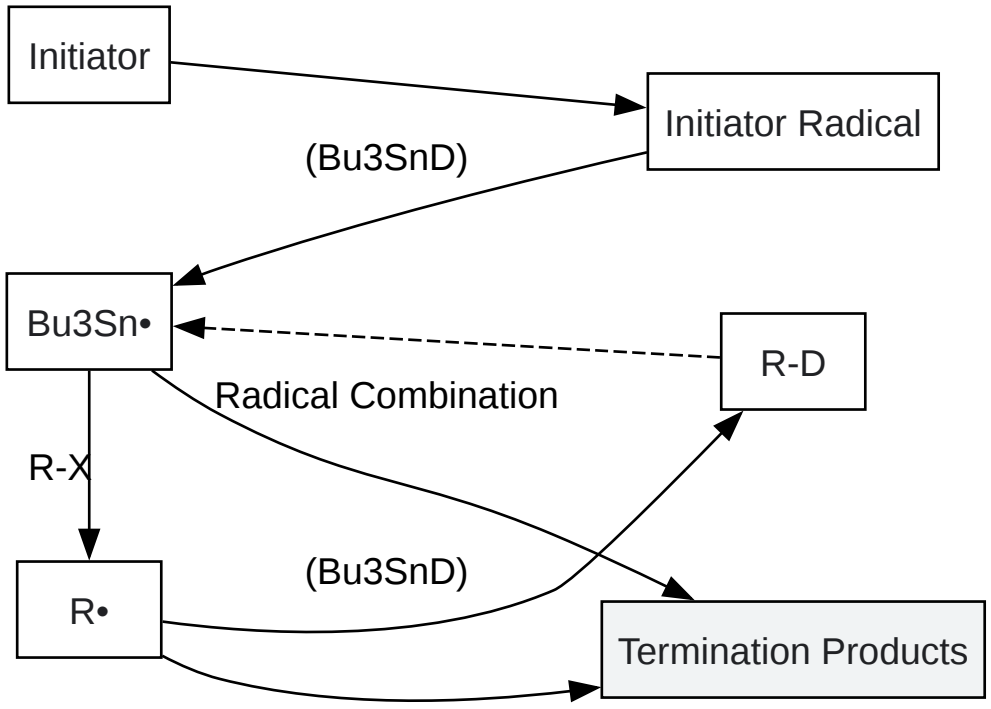
## Radical Chain Mechanism

The utility of tributyltin deuteride as a deuterium source in reduction reactions proceeds via a radical chain mechanism, which can be initiated by radical initiators like azobisisobutyronitrile (AIBN) or by heat or light.[1][2]

The general mechanism for the reduction of an organic halide (R-X) is as follows:

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- Initiation: A radical initiator (e.g., AIBN) decomposes upon heating to generate initiator radicals. These radicals then abstract a deuterium atom from tributyltin deuteride to form the key tributyltin radical ((n-Bu)$_3$Sn•).[1]
- Propagation:
  - The tributyltin radical abstracts the halogen atom from the organic halide (R-X) to form a stable tributyltin halide ((n-Bu)$_3$SnX) and a carbon-centered radical (R•).[1]
  - This carbon-centered radical then abstracts a deuterium atom from another molecule of tributyltin deuteride to yield the deuterated product (R-D) and regenerate the tributyltin radical.[1]
- Termination: The chain reaction is terminated by the combination of any two radical species.




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Caption: Radical chain mechanism for the reduction of an organic halide (R-X) using tributyltin deuteride.

## Synthesis of Tributyltin Deuteride

Tributyltin deuteride is typically synthesized by the reduction of a tributyltin halide, most commonly tributyltin chloride, using a deuteride-donating reagent.[1] A widely used and effective method involves lithium aluminum deuteride ($LiAlD_4$).[1]

## Experimental Protocol: Synthesis via $LiAlD_4$ Reduction

Disclaimer: This protocol is for informational purposes only and should be carried out by trained professionals in a suitable laboratory setting with appropriate safety precautions.

Materials:

- Tributyltin chloride ($(C_4H_9)_3SnCl$)
- Lithium aluminum deuteride ($LiAlD_4$)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Anhydrous sodium sulfate or magnesium sulfate
- Standard glassware for inert atmosphere reactions (Schlenk line, nitrogen/argon manifold)

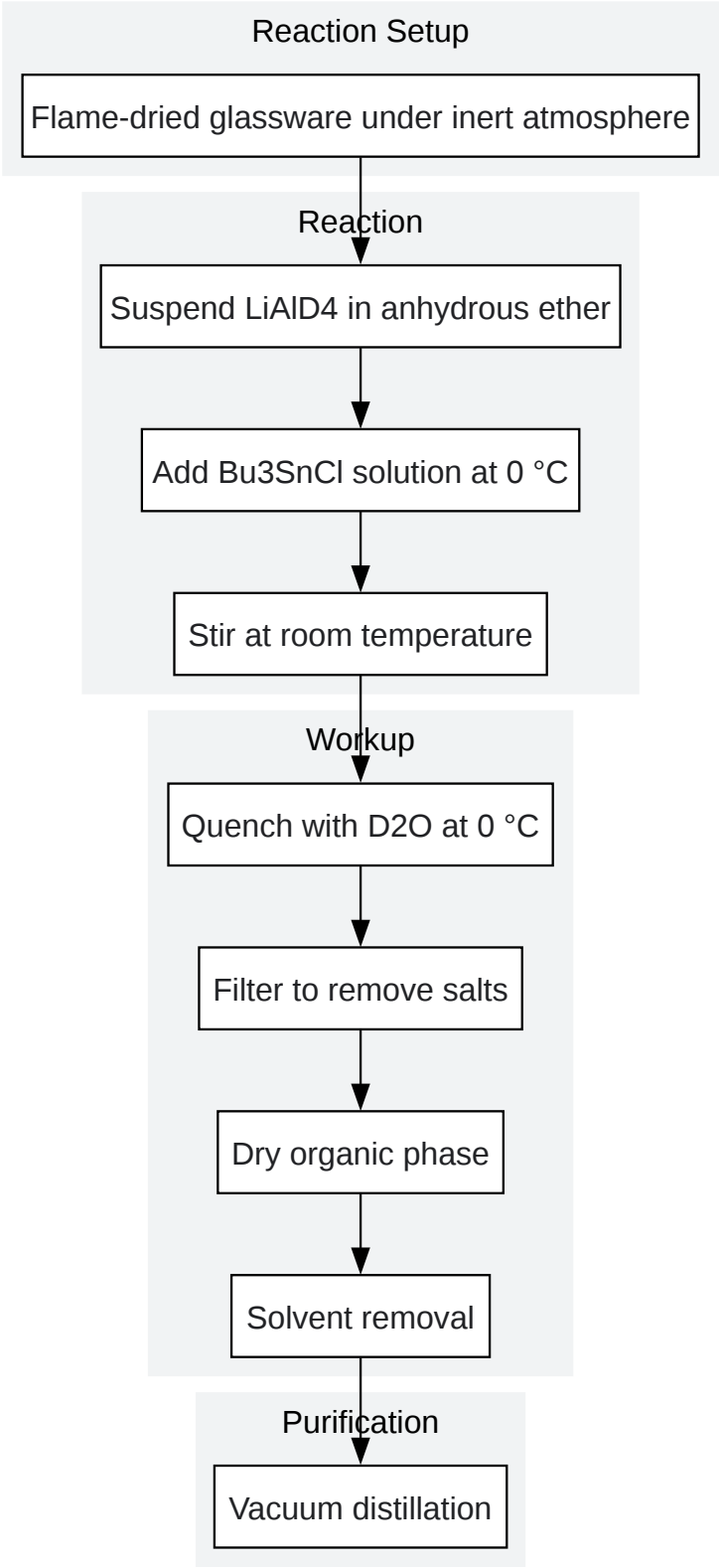
Procedure:

- Set up a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon).
- In the dropping funnel, prepare a solution of tributyltin chloride in anhydrous diethyl ether.
- In the reaction flask, carefully suspend lithium aluminum deuteride in anhydrous diethyl ether.
- Cool the reaction flask to 0 °C using an ice bath.
- Slowly add the solution of tributyltin chloride from the dropping funnel to the stirred suspension of $LiAlD_4$. An exothermic reaction will occur. Maintain the temperature below 10 °C during the addition.

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- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Carefully quench the reaction by the slow, dropwise addition of deuterated water ($D_2O$) or a saturated aqueous solution of sodium sulfate decahydrate at 0 °C.
- Filter the resulting suspension to remove the aluminum salts.
- Wash the filter cake with anhydrous diethyl ether.
- Combine the filtrate and the washings, and dry over anhydrous sodium sulfate or magnesium sulfate.
- Remove the solvent under reduced pressure.
- The crude tributyltin deuteride can be purified by vacuum distillation.

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Caption: General workflow for the synthesis of tributyltin deuteride.

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## Safety and Handling

Tributyltin compounds are highly toxic and pose significant environmental and health risks.[1][5] They are harmful if inhaled or absorbed through the skin and are very toxic to aquatic organisms.[1] All handling of tributyltin deuteride should be performed in a well-ventilated fume hood by trained personnel wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Due to its sensitivity to air and moisture, it should be stored under an inert atmosphere in a tightly sealed container in a refrigerator.[1][4][5]

## Conclusion

Tributyltin deuteride is an invaluable tool for chemists engaged in synthesis and mechanistic studies. Its ability to act as a clean and efficient source of deuterium atoms in radical reactions has solidified its place in the modern synthetic chemist's toolbox. A thorough understanding of its physical properties, reactivity, and handling requirements, as outlined in this guide, is essential for its safe and effective use in the laboratory. While its toxicity necessitates careful handling, the insights gained from its application in deuterium labeling studies are often indispensable.

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